Application Note: Precision Synthesis of Methyl 3-Ethyl-4-Methoxybenzoate

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Compound of Interest

Compound Name:	*3-Ethyl-4-methoxybenzoic acid methyl ester*
CAS No.:	*102820-38-2*
Cat. No.:	*B6298447*

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Abstract & Strategic Overview

Methyl 3-ethyl-4-methoxybenzoate (CAS: N/A for specific isomer, generic scaffold relevant to substituted benzamides and retinoids) represents a sterically defined aromatic scaffold often utilized in structure-activity relationship (SAR) studies to probe lipophilic pockets in kinase inhibitors and GPCR ligands.

While direct alkylation of methyl 4-methoxybenzoate is plagued by polyalkylation and poor regioselectivity, this protocol details a regiospecific, four-step convergent synthesis starting from the abundant commodity chemical Methyl 4-hydroxybenzoate (Methyl Paraben).

Key Technical Advantages of this Route:

- Regiocontrol: Utilizes the Fries Rearrangement to install the carbon chain exclusively ortho to the phenol, avoiding the mixtures common in Friedel-Crafts alkylations.
- Scalability: Avoids cryogenic lithiation steps; relies on robust thermodynamic intermediates.

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- Purification: Intermediates are highly crystalline, minimizing the need for extensive chromatography.

Retrosynthetic Analysis

The strategic disconnection relies on the transformation of an acyl group (introduced via Fries rearrangement) into the desired ethyl group. This "Acylation-Reduction" sequence is superior to direct ethylation for controlling isomer purity.

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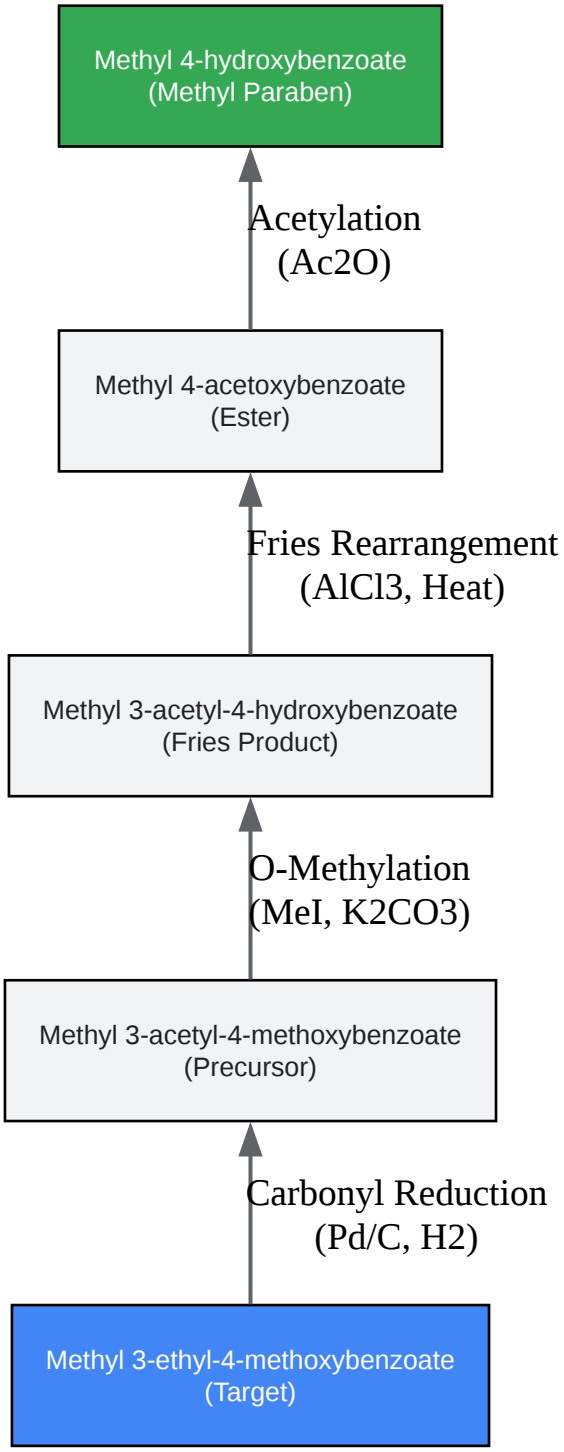

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Caption: Retrosynthetic logic flow demonstrating the Acylation-Reduction strategy to ensure regiochemical fidelity.

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Detailed Experimental Protocols

Step 1: Acetylation of Methyl 4-hydroxybenzoate

Objective: Protect the phenol and "load" the acyl group for the subsequent rearrangement.

- Reagents: Methyl 4-hydroxybenzoate (1.0 equiv), Acetic Anhydride (1.2 equiv), Pyridine (0.1 equiv), Toluene (Solvent).
- Rationale: Toluene allows for azeotropic removal of acetic acid if needed, though simple crystallization is usually sufficient.

Protocol:

- Charge a 500 mL RBF with Methyl 4-hydroxybenzoate (30.4 g, 200 mmol) and Toluene (150 mL).
- Add Pyridine (1.6 mL, 20 mmol) as catalyst.
- Add Acetic Anhydride (24.5 g, 240 mmol) dropwise over 15 minutes. Exotherm is mild.
- Heat to reflux (110°C) for 2 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Cool to room temperature. Wash organic layer with 1M HCl (2 x 50 mL) to remove pyridine, then Sat. NaHCO3 (2 x 50 mL), then Brine.
- Dry over MgSO4 and concentrate in vacuo.
- Yield: ~37 g (96%) of white crystalline solid (Methyl 4-acetoxybenzoate).
- QC: 1H NMR should show a sharp singlet at ~2.3 ppm (Acetate methyl).

Step 2: Fries Rearrangement (The Critical Step)

Objective: Migration of the acetyl group to the ortho position (C3). Mechanism: Lewis-acid catalyzed intramolecular rearrangement.

- Reagents: Methyl 4-acetoxybenzoate (from Step 1), Aluminum Chloride (AlCl3, 2.5 equiv), Chlorobenzene or Nitrobenzene (Solvent).

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- Safety Note: AlCl3 reacts violently with water. Use oven-dried glassware.

Protocol:

- In a dry 3-neck flask under Argon, suspend AlCl3 (66.5 g, 500 mmol) in Chlorobenzene (150 mL).
- Add Methyl 4-acetoxybenzoate (38.8 g, 200 mmol) portion-wise as a solid. Evolution of HCl gas may occur; vent to a scrubber.
- Heat the mixture to 120°C for 4 hours. The mixture will turn dark orange/brown.
- Quench: Cool to 0°C. Carefully pour the reaction mixture into a beaker of Crushed Ice (500 g) + Conc. HCl (50 mL). Stir vigorously to hydrolyze aluminum complexes.
- Extraction: Extract the aqueous slurry with Ethyl Acetate (3 x 150 mL).
- Purification: The product (Methyl 3-acetyl-4-hydroxybenzoate) often precipitates or crystallizes upon concentration. Recrystallize from Methanol.
- Data: Expected Yield: 75-80%.
  - Note: The intramolecular H-bond between the phenol and the ketone (C3-acetyl) shifts the phenol proton to ~12 ppm in NMR.

Step 3: O-Methylation

Objective: Cap the phenol as a methoxy group.

- Reagents: Methyl 3-acetyl-4-hydroxybenzoate, Methyl Iodide (MeI) or Dimethyl Sulfate (DMS), K2CO3, Acetone.

Protocol:

- Dissolve the intermediate (20 g, 103 mmol) in Acetone (200 mL).
- Add Anhydrous K2CO3 (28 g, 200 mmol).
- Add Methyl Iodide (17.5 g, 123 mmol) dropwise.

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- Reflux for 4-6 hours.
- Workup: Filter off inorganic salts. Concentrate the filtrate.
- Yield: Quantitative conversion to Methyl 3-acetyl-4-methoxybenzoate.

Step 4: Carbonyl Reduction (Hydrogenolysis)

Objective: Reduce the ketone (C=O) to a methylene (CH2) without reducing the ester.

- Method A (Standard): Pd/C Hydrogenation in Acetic Acid.
- Method B (Precision): Triethylsilane (TES) / TFA (Ionic Hydrogenation). Recommended for lab scale.

Protocol (Method A - Scalable):

- Dissolve Methyl 3-acetyl-4-methoxybenzoate (10 g) in Glacial Acetic Acid (100 mL).
- Add 10% Pd/C (1.0 g, 10 wt% loading).
- Add conc.[1] H2SO4 (0.5 mL) or Perchloric acid (drops) to activate the reduction of the ketone.
- Hydrogenate at 4 atm (60 psi) H2 pressure at 60°C for 12 hours.
- Monitoring: Monitor consumption of starting material by HPLC. The alcohol intermediate may form; ensure reaction runs until full conversion to the ethyl group.
- Workup: Filter catalyst through Celite. Pour filtrate into water (500 mL). Extract with Ether/EtOAc.[2] Wash with NaHCO3 to remove acetic acid.
- Purification: Distillation or Flash Chromatography (Hexane/EtOAc).

Key Process Parameters & Data

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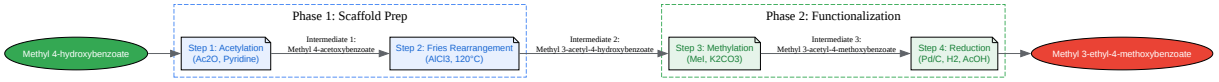
Parameter	Step 1 (Acetylation)	Step 2 (Fries)	Step 3 (Methylation)	Step 4 (Reduction)
Limiting Reagent	Methyl Paraben	Acetoxy Ester	Hydroxy Ketone	Methoxy Ketone
Temp	110°C	120°C	56°C (Reflux)	60°C
Time	2 h	4 h	4-6 h	12 h
Yield (Typical)	96%	75%	95%	85%
Critical Impurity	Unreacted Phenol	Para-isomer (minor)	O-Alkylation by-products	Alcohol intermediate

Workflow Visualization



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Caption: Operational workflow for the 4-step synthesis.

Analytical Validation (Self-Validating System)

To ensure the trustworthiness of the protocol, the following analytical checkpoints must be met:

- Intermediate 2 (Fries Product):
  - 1H NMR (CDCl3): Look for the disappearance of the acetate singlet (2.3 ppm) and appearance of the ketone methyl (2.6 ppm).
  - Critical Check: The phenol proton must appear as a sharp singlet downfield (>11.0 ppm) due to intramolecular hydrogen bonding with the carbonyl. If this is absent, the rearrangement failed or occurred para (unlikely here).

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- Final Product (Target):
  - 1H NMR:
    - Ethyl group: Triplet (~1.2 ppm, 3H) and Quartet (~2.7 ppm, 2H).
    - Methoxy group: Singlet (~3.9 ppm, 3H).
    - Ester Methyl: Singlet (~3.85 ppm, 3H).
  - HPLC: Single peak purity >98%.

Safety & Waste Management

- Aluminum Chloride: Highly hygroscopic and corrosive. Quenching releases large volumes of HCl gas. Perform in a fume hood with a caustic scrubber.
- Methyl Iodide: A potent alkylating agent and suspected carcinogen. Use gloves and handle in a hood. Destroy excess MeI with aqueous ammonia or amine solution before disposal.
- Hydrogenation: H2 gas at 4 atm presents an explosion hazard. Ensure the autoclave is grounded and leak-tested.

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